

PBO safety profile in companion animals

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Compound Focus: Piperonyl Butoxide

CAS No.: 51-03-6

Cat. No.: S539747

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PBO Safety Profile at a Glance

Aspect	Summary of Findings	Key References
Acute Toxicity (General)	Considered low to very low toxicity via oral, inhalation, and dermal routes. The acute oral LD ₅₀ in dogs and cats is reported to be >7500 mg/kg. [1]	[1] [2]
Mechanism of Action (Synergist)	Inhibits cytochrome P450 (CYP450) and other detoxifying enzymes, increasing the potency and duration of action of co-applied insecticides. [3] [1] [2]	[3] [1] [2]
Developmental Toxicity	Emerging evidence indicates PBO can inhibit the Sonic Hedgehog (Shh) signaling pathway. <i>In utero</i> exposure in animal models is linked to craniofacial malformations and neurodevelopmental abnormalities. [3] [4]	[3] [4]
Carcinogenicity	Classified by the U.S. EPA as a " possible human carcinogen " (Group C) based on liver tumor induction in rodents at high doses. IARC states it is "not classifiable as to its carcinogenicity to humans." [2] [5]	[2] [5]
Regulatory Status	The U.S. EPA is enhancing its oversight and has proposed requiring improved incident reporting for pet products	[6]

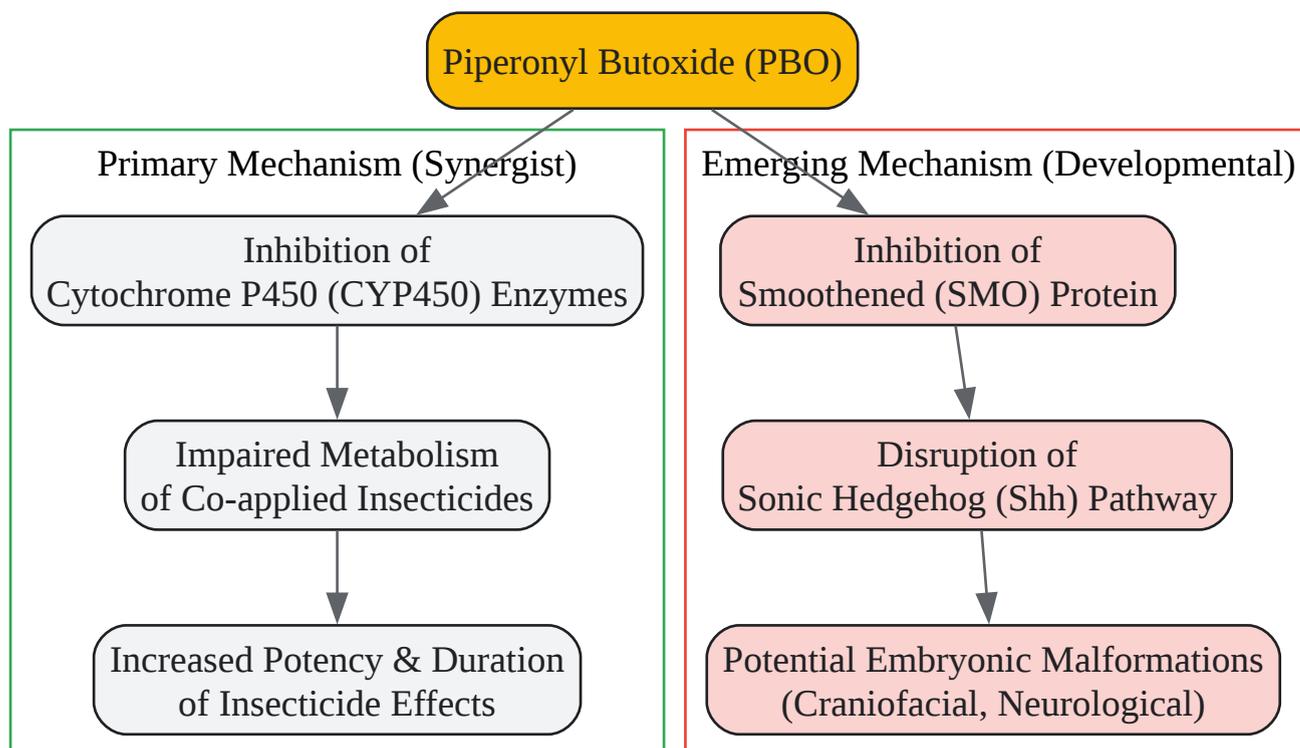
Aspect	Summary of Findings	Key References
	containing PBO to better monitor adverse effects. [6]	

Detailed Experimental Insights

For researchers, the following points are critical when designing studies involving PBO.

- **Pharmacokinetics in Dogs:** A specific study noted that PBO is poorly absorbed from the gastrointestinal tract of dogs, with over 80% of the administered dose recovered in the feces. The absorbed fraction is rapidly excreted in the urine. [1] This supports the notion of low systemic availability in this species.
- **Novel Mechanism (Shh Pathway Inhibition):** Beyond its role as a CYP450 inhibitor, PBO was discovered to antagonize the Smoothed (SMO) protein, a key component of the Sonic Hedgehog (Shh) signaling pathway. [3] [4] This pathway is essential for embryonic morphogenesis of the brain, face, and limbs.
- **Metabolic Stability:** Recent *in vitro* studies using human liver microsomes demonstrate that PBO is depleted by hepatic enzymes, primarily CYP isoforms. This metabolism can reduce, but not eliminate, its bioactivity as an Shh pathway inhibitor. [4] Genetic polymorphisms in these enzymes could be a source of inter-individual variation in response.

The following diagram illustrates the dual mechanisms of PBO action that are relevant to its safety assessment.



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Regulatory & Troubleshooting Guide

- **Recent Regulatory Scrutiny:** The U.S. EPA has announced plans to collect enhanced incident reports and sales data for pet products containing PBO, MGK-264, pyrethrins, and amitraz. [6] This signals a regulatory shift towards closer monitoring of real-world adverse events.
- **Troubleshooting in Research Settings:**
 - **Variable Metabolic Rates:** When studying PBO effects *in vitro*, consider that metabolic depletion by liver enzymes can reduce its observed activity over time. [4] Control for this in your experimental design.
 - **Interpreting Animal Data:** Be cautious when extrapolating high-dose rodent carcinogenicity data (which led to the Group C classification) to the low-level, intermittent exposure typical for companion animals. [2] [5]

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References

1. Piperonyl Butoxide - an overview [sciencedirect.com]
2. Piperonyl Butoxide General Fact Sheet [npic.orst.edu]
3. Examining the developmental toxicity of piperonyl butoxide ... [pmc.ncbi.nlm.nih.gov]
4. Metabolic stability and effects of microsomal enzymes on ... [sciencedirect.com]
5. Pbo (piperonyl butoxide,) dangerous or not dangerous? [penntybio.com]
6. EPA Announces Plan for Pet Incident Reporting and ... [epa.gov]

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